

Spectroscopic Characterization of Hydroxyethyl Erucamidopropyl Dimonium Chloride

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Compound of Interest

Compound Name: *Hydroxyethyl erucamidopropyl
dimonium chloride*

CAS No.: *581089-19-2*

Cat. No.: *B8249773*

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Executive Summary

Hydroxyethyl Erucamidopropyl Dimonium Chloride (CAS: 581089-19-2) is a high-molecular-weight quaternary ammonium compound derived from erucic acid (C22:1

13).^{[1][2][3]} Its structural integrity is critical for its performance as a conditioning agent and emulsifier in pharmaceutical and personal care formulations. This guide provides a definitive spectroscopic framework for validating the chemical identity, isomeric purity (cis-alkene retention), and quaternary substitution efficiency of this molecule.

Chemical Identity & Structural Logic

To interpret spectra accurately, one must first deconstruct the molecule into its magnetically and vibrationally distinct domains.

- IUPAC Name: 1-Propanaminium,

-(2-hydroxyethyl)-

-dimethyl-3-[(1-oxo-13-docosenyl)amino]-, chloride.

- Molecular Formula:
- Molecular Weight: ~503.25 g/mol (Cation mass)
- Key Structural Domains:
 - Lipophilic Tail: C22 erucyl chain containing a cis-13 double bond.
 - Linker: Amidopropyl moiety providing hydrolytic stability and hydrogen bonding potential.
 - Hydrophilic Head: Quaternary ammonium center with a hydroxyethyl substituent.

Synthesis Context for Impurity Profiling

The molecule is typically synthesized via the amidation of erucic acid with dimethylaminopropylamine (DMAPA), followed by quaternization with 2-chloroethanol.

- Critical Impurities: Residual DMAPA, free erucic acid, and amine hydrochloride salts.

Structural Visualization & Assignment Map

The following diagram maps the chemical structure to specific spectroscopic signals.



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Figure 1: Structural segmentation of **Hydroxyethyl Erucamidopropyl Dimonium Chloride** for spectroscopic assignment.

Spectroscopic Characterization Protocols

Fourier Transform Infrared Spectroscopy (FTIR)

FTIR is the primary tool for confirming functional group conversion (Amine

Quat) and retention of the amide bond.

Experimental Protocol:

- Sample Prep: Dissolve 10 mg of sample in CHCl₃ for liquid cell analysis or use ATR (Attenuated Total Reflectance) on the neat waxy solid.
- Parameters: 32 scans, 4 cm resolution, range 4000–600 cm

Diagnostic Peak Table:

Functional Group	Wavenumber (cm)	Assignment Note
O-H Stretch	3250–3450 (broad)	Terminal hydroxyethyl group. Broadening indicates H-bonding.
Amide A (N-H)	~3300	Often overlaps with O-H; sharp shoulder may be visible.
C-H Stretch (sp)	3005	Weak band specific to the cis-alkene in the erucyl tail.
C-H Stretch (sp)	2920, 2850	Strong antisymmetric/symmetric CH stretching (fatty chain).
Amide I (C=O)	1640–1655	Carbonyl stretch; key indicator of amide bond integrity.
Amide II (N-H)	1540–1560	N-H bending; confirms secondary amide.
Quaternary N	~960, ~910	C-N stretching modes (often weak/obscured).

Interpretation: The presence of the Amide I/II bands confirms the linker stability. The O-H stretch distinguishes this molecule from non-hydroxylated analogs (e.g., standard alkyl quats).

Nuclear Magnetic Resonance (¹H NMR)

Proton NMR provides the definitive "fingerprint" and allows for quantitative purity analysis (e.g., mole ratio of tail to head group).

Experimental Protocol:

- Solvent: CDCl₃

(Deuterated Chloroform) or MeOD (Methanol-d₄). CDCl₃

is preferred for resolving the amide proton.

- Concentration: ~15-20 mg in 0.6 mL solvent.
- Acquisition: 500 MHz instrument, 64 scans, 30° pulse angle, 2s relaxation delay.

Detailed Assignment (

H, 500 MHz, CDCl₃

):

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
0.88	Triplet ()	3H	Terminal -CH	End of erucyl tail.
1.20 – 1.40	Multiplet ()	~26H	Bulk -CH -	Fatty acid chain methylene envelope.
1.55 – 1.65	Multiplet ()	2H	-CH (Acid side)	Methylene to carbonyl.
1.95 – 2.05	Multiplet ()	4H	Allylic -CH -	Protons adjacent to the double bond.
2.00 – 2.10	Multiplet ()	2H	Propyl -CH	Central methylene of the amidopropyl linker.
2.15 – 2.25	Triplet ()	2H	-CH (C=O)	Methylene to carbonyl.
3.25 – 3.35	Singlet ()	6H	N -(CH)	Diagnostic: Quaternary methyls. Sharp singlet.
3.30 – 3.40	Multiplet	2H	Propyl -CH (Amide)	Methylene adjacent to Amide N.

3.60 – 3.70	Multiplet	2H	Propyl -CH (Quat)	Methylene adjacent to Quaternary N.
3.70 – 3.80	Multiplet	2H	HO-CH -CH -N	Ethyl group methylene adjacent to N.
4.05 – 4.15	Broad/Triplet	2H	HO-CH -CH -	Methylene adjacent to Oxygen.
5.30 – 5.40	Multiplet	2H	-CH=CH-	Diagnostic: Vinyl protons of erucyl tail.
7.90 – 8.10	Broad ()	1H	Amide -NH-	Exchangeable; may disappear in MeOD.

Critical Quality Check: The integration ratio of the Vinyl protons (5.34 ppm) to the Quaternary Methyls (3.30 ppm) must be 2:6 (or 1:3). A lower ratio for the vinyl protons suggests hydrogenation or impurity with saturated fatty acids (e.g., behenyl).

Mass Spectrometry (ESI-MS)

Electrospray Ionization (ESI) in positive mode is ideal for confirming the cationic mass.

- Theoretical Cation Mass (): 503.45 Da (calculated for C
H
N

O

).

- Observed Peaks:
 - 503.5: Molecular ion
 - 525.5: Sodium adduct
(rare for quats, usually just M+).
 - Fragmentations: Loss of the hydroxyethyl group or cleavage at the amide bond may be observed at higher collision energies.

Impurity Profiling Workflow

To ensure the material meets pharmaceutical/cosmetic grade standards, specifically check for Free Amine (precursor).

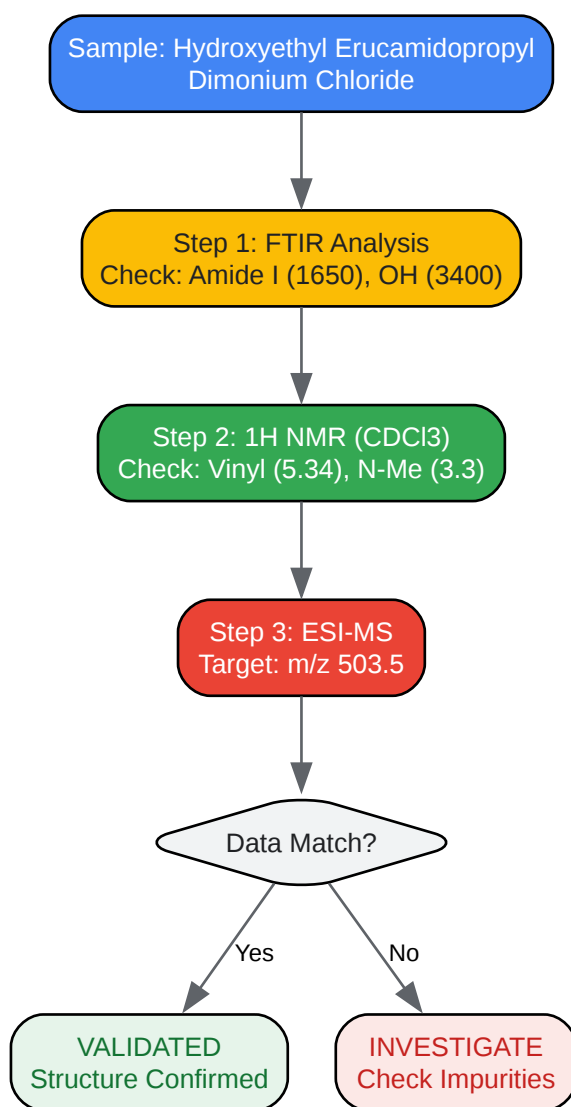
Method:

¹H NMR Analysis of the N-Methyl Region.

- Quaternary Signal: 3.25–3.35 ppm (Sharp Singlet).
- Tertiary Amine Signal (Impurity): ~2.2–2.3 ppm (Singlet).
- Calculation:

Characterization Logic Diagram

The following flowchart illustrates the decision-making process for validating the compound.



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Figure 2: Step-by-step validation workflow for spectroscopic characterization.

References

- Chemical Identity & CAS
 - Source: FDA Global Substance Registration System (GSRS) & ChemIDplus.[4]
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 - URL: [\[Link\]](#) (Search via CAS 581089-19-2)[1]

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